

Lapyrium: A Technical Overview of a Cationic Surfactant

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Compound of Interest

Compound Name:	Lapyrium
CAS No.:	109260-82-4
Cat. No.:	B1674504

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For the attention of researchers, scientists, and chemical industry professionals, this document provides a technical guide to **Lapyrium**, a cationic surfactant with established applications in various industrial and commercial sectors.

Contrary to potential inquiries regarding its role in drug development, **Lapyrium**, also known as **Lapyrium Chloride**, is not a therapeutic drug and, therefore, does not have associated biological signaling pathways for such applications. Its primary functions are as a biocide, antistatic agent, and surfactant. This guide will focus on its chemical properties, historical development, and established uses.

Core Chemical Data

Lapyrium is a quaternary ammonium compound.^{[1][2]} Its chemical identity and physical properties are summarized below.



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Historical Development and Discovery

The development of **Lapyrium** Chloride can be traced back to the mid-20th century. A key milestone in its history is the U.S. Patent 2,290,173, granted in 1942 to A. K. Epstein and B. R. Harris, which describes its preparation.[6] Subsequent studies in the 1940s began to characterize its bactericidal potency and toxicity.[6] Over the years, various synthesis methods have been explored, including more recent chemoenzymatic approaches.[6][7][8] These methods aim to produce the compound with high purity and yield under mild conditions.[7][8]

Mechanism of Action and Applications

As a cationic surfactant, **Lapyrium's** primary mechanism of action as a biocide involves the disruption of the negatively charged cell membranes of bacteria.[2] The insertion of its long hydrocarbon chain into the membrane leads to a loss of structural integrity, leakage of cellular contents, and ultimately, cell death.[2] This broad-spectrum antimicrobial activity makes it effective against a range of microorganisms.[2]

Its principal applications include:

- Personal Care Products: Used as a biocide and antistatic agent in cosmetics and other personal care items.[2][4][9]
- Industrial Applications: Employed in wastewater treatment and as a corrosion inhibitor.[4][9]
- Disinfectants: A major component of the disinfectant undecoylium chloride.[4]

Experimental Protocols

Chemoenzymatic Synthesis of Lapyrium Chloride

A modern and efficient method for the preparation of **Lapyrium** Chloride involves a four-step chemoenzymatic process starting from chloroacetic acid.[7] This approach utilizes lipases as catalysts for several of the steps, which allows for high chemoselectivity and purity of the final product under mild reaction conditions.[7][8]

Logical Workflow for Chemoenzymatic Synthesis:



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Caption: Chemoenzymatic synthesis workflow of **Lapyrium** Chloride.

Conclusion

Lapyrium is a well-characterized cationic surfactant with a history of use in various non-therapeutic applications. Its properties as a biocide and antistatic agent are well-established. The information available in scientific literature and patents does not support its use as a pharmaceutical agent or suggest any involvement in specific biological signaling pathways relevant to drug development. Future research on **Lapyrium** is likely to focus on optimizing its synthesis and exploring new applications within the chemical and materials science fields.

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